

HaXS8 stability and storage conditions

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Compound of Interest		
Compound Name:	HaXS8	
Cat. No.:	B1150231	Get Quote

HaXS8 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **HaXS8**, a cell-permeable chemical dimerizer that promotes covalent and irreversible dimerization of HaloTag® and SNAP-tag® fusion proteins.[1][2][3]

Frequently Asked Questions (FAQs)

Q1: How should I store HaXS8 upon receipt?

For optimal stability, **HaXS8** should be stored at -20°C and protected from light.[4] Following this recommendation, the compound is expected to be stable for at least 12 months from the date of delivery.[4]

Q2: How should I prepare and store **HaXS8** stock solutions?

It is recommended to prepare a concentrated stock solution in a suitable solvent such as DMSO.[4] Vendor data suggests a maximum concentration of 100 mM in DMSO.[5] Once prepared, stock solutions should be stored under the following conditions:

- -80°C: for long-term storage, stable for up to 6 months.
- -20°C: for short-term storage, stable for up to 1 month.[5]



To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q3: My HaXS8 solution appears to have precipitated. What should I do?

If precipitation is observed during the preparation of a working solution, gentle heating and/or sonication can be used to aid dissolution.[1] It is crucial to ensure the solution is clear before use to guarantee accurate dosing.[5]

Q4: How stable is HaXS8 in working solutions for cell culture and in vivo experiments?

For in vivo experiments, it is recommended to prepare working solutions fresh on the day of use.[1] For cell-based assays, **HaXS8** has been shown to be active in cell culture medium at 37°C for various incubation times, indicating sufficient stability for typical experimental durations.

Q5: Is HaXS8 sensitive to light?

While some analogues of **HaXS8** are designed to be photocleavable, standard **HaXS8** is not intended to be light-sensitive.[4] However, as a general best practice for complex organic molecules, it is recommended to protect **HaXS8** from prolonged or intense light exposure.[4]

Troubleshooting Guide



Issue	Potential Cause	Recommended Action
Loss of Dimerization Activity	Compound degradation due to improper storage.	- Ensure HaXS8 and its stock solutions have been stored according to the recommended conditions (-20°C or -80°C, protected from light) Prepare a fresh stock solution from a new vial of HaXS8 powder If the problem persists, consider obtaining a new batch of the compound.
Precipitation in Working Solution	Poor solubility in the chosen solvent system.	- Use gentle heating or sonication to help dissolve the compound.[1]- Review the solvent composition. For in vivo studies, consider using a formulation with co-solvents like PEG300 and Tween-80.[1]
Inconsistent Experimental Results	- Repeated freeze-thaw cycles of the stock solution Use of aged working solutions.	- Aliquot stock solutions to minimize freeze-thaw cycles Always prepare fresh working solutions for each experiment, especially for in vivo studies.[1]

Stability and Storage Conditions Summary



Form	Storage Temperature	Duration	Additional Notes
Solid (Powder)	-20°C	Up to 12 months[4]	Protect from light.[4]
Stock Solution (in DMSO)	-80°C	Up to 6 months[5]	Aliquot to avoid freeze-thaw cycles.
-20°C	Up to 1 month[5]		
Working Solution	N/A	Freshly prepared	Recommended for in vivo experiments to be used on the same day.[1]

Experimental Protocols

Protocol for Preparation of **HaXS8** Stock Solution

This protocol is based on a product molecular weight of 787.2 g/mol . The actual molecular weight may vary between batches.

- Determine the required volume of solvent: To prepare a 10 mM stock solution, use the following calculation: Volume (mL) = (Mass (mg) / 787.2 (mg/mmol)) * 100 (mL/L) / 10 (mmol/L)
- Dissolution: Add the calculated volume of DMSO to the vial of HaXS8.
- Mixing: Vortex the solution until the **HaXS8** is completely dissolved.
- Storage: Aliquot the stock solution into single-use tubes and store at -80°C for long-term storage or -20°C for short-term storage.[5]

Protocol for Preparation of an In Vivo Working Solution

This protocol yields a 1.25 mg/mL clear solution.

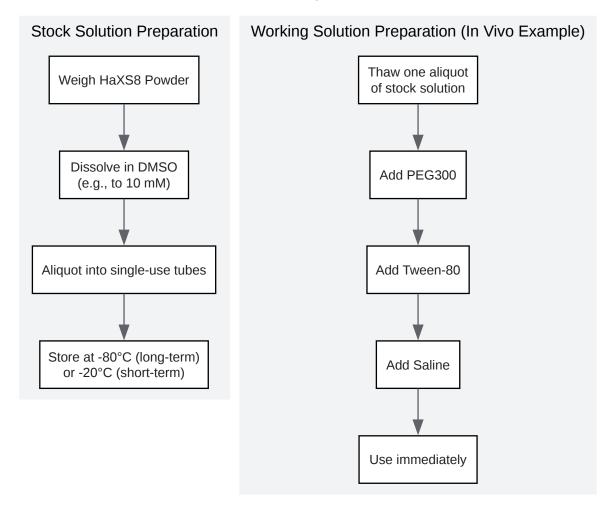
Start with a 12.5 mg/mL stock solution of HaXS8 in DMSO.



- In a sterile tube, add 400 μ L of PEG300 to 100 μ L of the DMSO stock solution and mix thoroughly.
- Add 50 μL of Tween-80 to the mixture and mix again.
- Add 450 μL of Saline to bring the final volume to 1 mL.[1]

Visual Guides

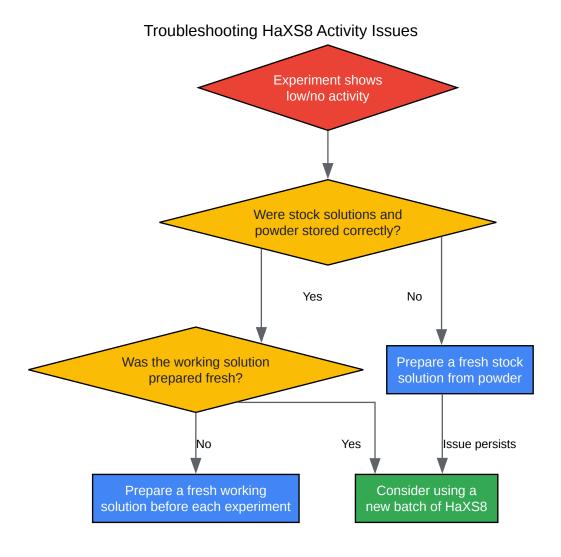
HaXS8 Solution Preparation Workflow



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Caption: Workflow for preparing **HaXS8** stock and working solutions.





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Caption: Logical steps for troubleshooting loss of **HaXS8** activity.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Bepress Guest Access [animorepository.dlsu.edu.ph]



- 3. biorxiv.org [biorxiv.org]
- 4. HaXS8 | Biochemicals and Molecular Biology | Tocris Bioscience [tocris.com]
- 5. researchgate.net [researchgate.net]
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